

Linarin 4'''-acetate CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Linarin 4'''-acetate*

Cat. No.: *B15289080*

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Linarin 4'''-acetate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Linarin 4'''-acetate**, including its chemical properties and a summary of the current, albeit limited, understanding of its biological context. Due to a scarcity of research focused specifically on **Linarin 4'''-acetate**, this document also extensively details the known biological activities, experimental protocols, and signaling pathways of its parent compound, linarin, to provide a foundational basis for future investigation.

Core Compound Identification

Linarin 4'''-acetate is a flavonoid, a class of natural products known for their diverse biological activities. The fundamental physicochemical properties of **Linarin 4'''-acetate** are summarized below.

Property	Value	Source(s)
CAS Number	79541-06-3	[1] [2] [3]
Molecular Formula	C30H34O15	[1] [4] [5]
Molecular Weight	634.58 g/mol	[1] [2] [5]
Appearance	Yellow powder	[1] [6] [3]

Research on Linarin 4'''-acetate: Current Landscape

Direct research on the biological activities, experimental protocols, and signaling pathways specifically for **Linarin 4'''-acetate** is not extensively available in the current body of scientific literature. Much of the existing research focuses on its precursor, linarin, and its aglycone, acacetin.

One notable study investigated the anticancer properties of a synthesized "linarin acetate" in human prostate cancer cells. However, the reported molecular weight of this compound was 886 g/mol, which suggests a different degree of acetylation than **Linarin 4'''-acetate** and may indicate a peracetylated form. Therefore, the biological data from this study should be interpreted with caution in the context of **Linarin 4'''-acetate**.

Insights from the Parent Compound: Linarin

Given the limited data on **Linarin 4'''-acetate**, understanding the biological profile of its parent compound, linarin, is crucial for hypothesizing its potential activities and for designing future studies. Linarin has been the subject of numerous investigations, revealing a range of pharmacological effects.

Anticancer and Apoptotic Effects of Linarin and a Linarin Acetate Derivative

A study comparing linarin (LN), a synthesized linarin acetate (LA), and acacetin (AC) demonstrated their effects on human prostate cancer cell lines (LNCaP and DU145).

Experimental Protocol: Cell Growth Inhibition Assay

- Cell Lines: LNCaP and DU145 human prostate cancer cells.
- Culture Conditions: Cells were cultured in RPMI 1640 medium supplemented with 10% fetal bovine serum.
- Treatment: At 60% confluency, cells were treated with LN, LA, or AC at concentrations of 25, 50, and 100 μ M, or with DMSO as a vehicle control.
- Incubation: Treatments were carried out for 24, 48, and 72 hours.

- **Data Collection:** Total cell numbers were counted at each time point to determine the effect on cell proliferation.

Quantitative Data: Cell Growth Inhibition

Compound	Cell Line	Concentration (µM)	Time (h)	Growth Inhibition (%)
Linarin (LN)	LNCaP	25-100	24-72	Up to 58%
Linarin Acetate (LA)	LNCaP	25-100	24-72	Up to 55%
Linarin (LN)	DU145	25-100	24-72	5-33%
Linarin Acetate (LA)	DU145	25-100	24-72	8-18%

Experimental Protocol: Apoptosis Quantification (Hoechst Staining)

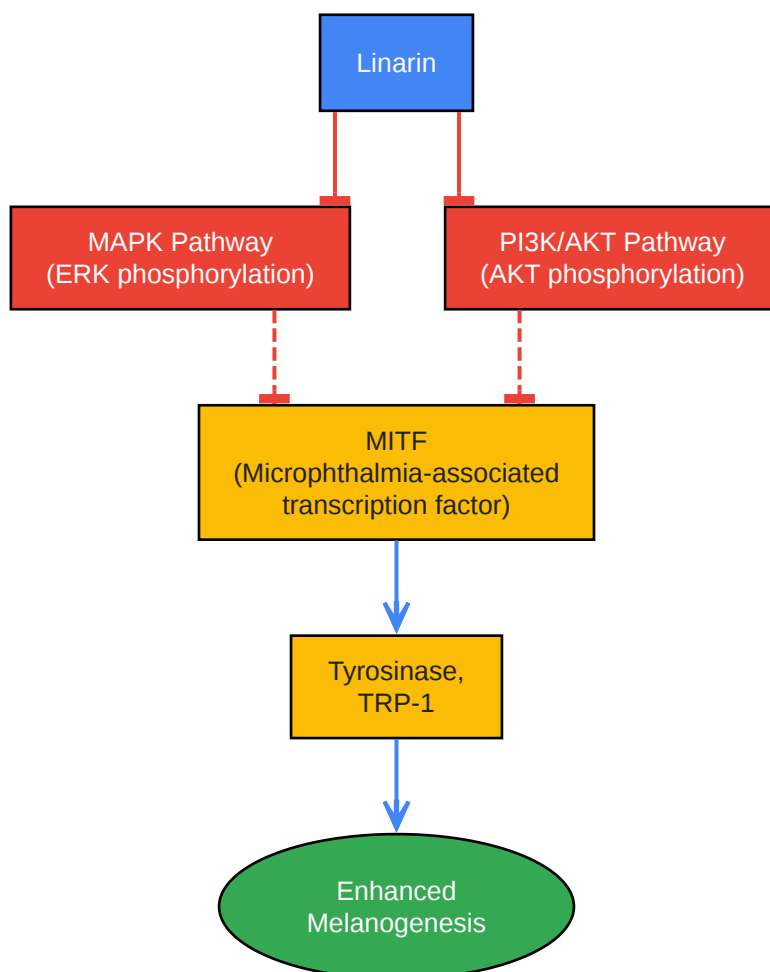
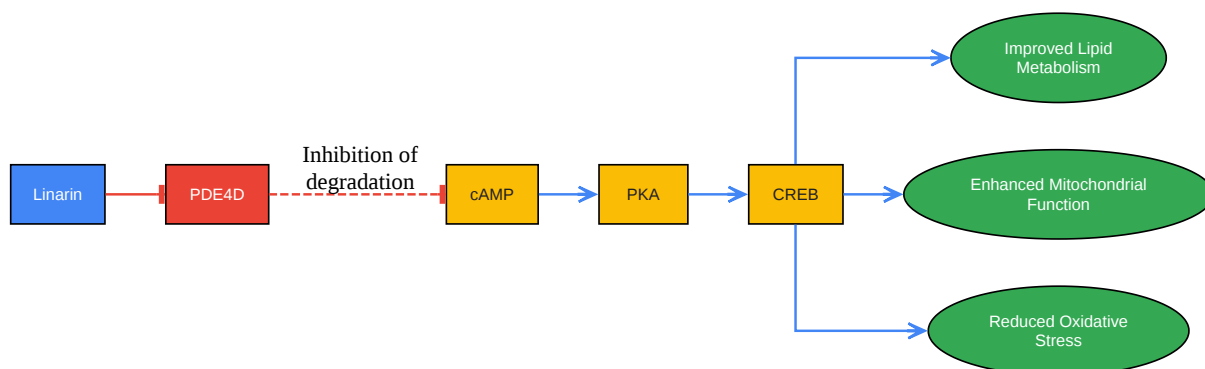
- **Procedure:** LNCaP and DU145 cells were treated as described above. Following treatment, cells were stained with Hoechst 33258 dye.
- **Analysis:** Apoptotic cells were identified by condensed and fragmented nuclei under a fluorescence microscope. The percentage of apoptotic cells was determined by counting at least 200 cells in multiple fields for each treatment.

Quantitative Data: Induction of Apoptosis

Compound	Cell Line	Treatment	Increase in Cell Death (Fold)
Linarin (LN)	LNCaP	25-100 µM for 24-72h	Up to 5
Linarin Acetate (LA)	LNCaP	25-100 µM for 24-72h	Up to 3.5
Linarin (LN)	DU145	25-100 µM for 24-72h	Up to 4
Linarin Acetate (LA)	DU145	25-100 µM for 24-72h	Up to 3

Linarin's Role in Hepatic Steatosis via the cAMP/PKA/CREB Pathway

Recent research has shown that linarin can alleviate high-fat diet-induced metabolic-associated fatty liver disease (MAFLD). The proposed mechanism involves the inhibition of phosphodiesterase 4D (PDE4D), leading to the activation of the cAMP/PKA/CREB signaling pathway. This activation helps to improve lipid metabolism, mitochondrial function, and reduce oxidative stress in liver cells.



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- To cite this document: BenchChem. [Linarin 4'''-acetate CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15289080#linarin-4-acetate-cas-number-and-molecular-weight]

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